

Methothrin: A Technical Overview for Researchers

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Methothrin

Cat. No.: B1142013

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IUPAC Name: [4-(methoxymethyl)phenyl]methyl 2,2-dimethyl-3-(2-methylprop-1-enyl)cyclopropane-1-carboxylate

CAS Number: 34388-29-9

Executive Summary

Methothrin is a synthetic pyrethroid insecticide.^[1] Like other pyrethroids, its insecticidal activity stems from its ability to disrupt the normal functioning of the insect nervous system. This technical guide provides an in-depth overview of **Methothrin**, including its chemical identity, mechanism of action, and relevant (though limited) toxicological data. Due to a scarcity of publicly available data specifically for **Methothrin**, information from closely related pyrethroids is included to provide a broader context for its potential biological activity and analytical characterization. This document is intended for researchers, scientists, and professionals involved in drug development and pesticide research.

Chemical and Physical Properties

Property	Value	Source
IUPAC Name	[4-(methoxymethyl)phenyl]methyl 2,2-dimethyl-3-(2-methylprop-1-enyl)cyclopropane-1-carboxylate	PubChem
CAS Number	34388-29-9	PubChem
Molecular Formula	C19H26O3	PubChem
Molecular Weight	302.41 g/mol	PubChem
Boiling Point	369.639 °C at 760 mmHg	ECHEMI
Density	1.075 g/cm ³	ECHEMI
XLogP3	4.11460	ECHEMI

Mechanism of Action: Targeting Voltage-Gated Sodium Channels

The primary target of pyrethroid insecticides, including **Methothrin**, is the voltage-gated sodium channels (VGSCs) in the nerve cell membranes of insects.^[2] These channels are crucial for the propagation of nerve impulses. Pyrethroids bind to the VGSCs and prevent them from closing properly after activation. This leads to a persistent influx of sodium ions, causing prolonged depolarization of the nerve membrane. The resulting hyperexcitability of the nervous system leads to paralysis and ultimately the death of the insect.

The selectivity of pyrethroids for insects over mammals is attributed to differences in the sensitivity of their respective sodium channels, as well as slower metabolism of the compounds in insects.

Fig. 1: Mechanism of **Methothrin** action on insect voltage-gated sodium channels.

Toxicological Data

Specific quantitative toxicological data for **Methothrin**, such as LD50 (median lethal dose) or LC50 (median lethal concentration) values, are not readily available in the public domain.

However, data for other pyrethroids can provide an indication of the potential toxicity profile. For instance, the acute oral LD50 values of pyrethroids in rats can range from 22 to over 5000 mg/kg.[3] The toxicity of pyrethroids can vary significantly depending on the specific compound, the isomeric composition, the route of administration, and the species being tested.

Experimental Protocols

Detailed experimental protocols for the synthesis and biological evaluation of **Methothrin** are not widely published. However, general methodologies for similar pyrethroid insecticides can be adapted.

General Synthesis of Methothrin Analogs

The synthesis of pyrethroid esters like **Methothrin** typically involves the esterification of a chrysanthemic acid derivative with a corresponding alcohol. A plausible synthetic route for **Methothrin** would involve the reaction of 2,2-dimethyl-3-(2-methylprop-1-enyl)cyclopropanecarboxylic acid (chrysanthemic acid) or its acid chloride with [4-(methoxymethyl)phenyl]methanol.

Illustrative Workflow for Synthesis:

Fig. 2: Generalized workflow for the synthesis of **Methothrin**.

Analytical Methods for Pyrethroid Residue Analysis

The analysis of pyrethroid residues in environmental and biological samples is typically performed using chromatographic techniques coupled with sensitive detectors.

1. Sample Preparation (QuEChERS Method - Quick, Easy, Cheap, Effective, Rugged, and Safe):

- A homogenized sample (e.g., soil, agricultural product) is extracted with an organic solvent (e.g., acetonitrile).
- Partitioning is induced by the addition of salts (e.g., magnesium sulfate, sodium chloride).
- The organic layer is then subjected to dispersive solid-phase extraction (d-SPE) for cleanup, using sorbents like primary secondary amine (PSA) to remove interfering matrix

components.[4]

2. Instrumental Analysis:

- Gas Chromatography (GC): Often coupled with an electron capture detector (ECD) or mass spectrometry (MS) for sensitive and selective detection of pyrethroids.
- High-Performance Liquid Chromatography (HPLC): Can be used for the analysis of less volatile or thermally labile pyrethroids, typically with UV or MS detection.

Conclusion

Methothrin is a synthetic pyrethroid insecticide with a mechanism of action that is well-understood within its chemical class. While specific quantitative data for **Methothrin** remains limited in publicly accessible literature, the established knowledge of pyrethroids provides a strong foundation for its study. Further research is needed to fully characterize its toxicological profile and efficacy against various insect pests. The analytical methods and synthetic strategies outlined in this guide provide a starting point for researchers interested in further investigating this compound.

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References

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- To cite this document: BenchChem. [Methothrin: A Technical Overview for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1142013#methothrin-iupac-name-and-cas-number\]](https://www.benchchem.com/product/b1142013#methothrin-iupac-name-and-cas-number)

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